

Essential Safety and Logistical Information for Handling 2,4-Dimethyloctane

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Compound of Interest		
Compound Name:	2,4-Dimethyloctane	
Cat. No.:	B1655664	Get Quote

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for **2,4-Dimethyloctane**.

Hazard Summary

2,4-Dimethyloctane is a flammable liquid and vapor that can cause significant health effects. Understanding its hazards is the first step toward safe handling. Key hazards include:

- Flammability: The substance is a flammable liquid and vapor.[1][2][3][4][5]
- Skin and Eye Irritation: It is known to cause skin irritation and serious eye irritation.[1][2][6]
- Respiratory Irritation: Inhalation may lead to respiratory irritation.[1][2][6]
- Ingestion Hazard: The substance is harmful if swallowed and may be fatal if it enters the airways.[3][6]

Quantitative Data Summary

The following table summarizes key quantitative data for **2,4-Dimethyloctane** and general exposure limits for octane isomers.



Property	Value	Reference
Molecular Formula	C10H22	[7]
Molecular Weight	142.28 g/mol	[6]
Boiling Point	156.4 °C at 760 mmHg	[7]
Flash Point	78.5 °C	[7]
Density	0.732 g/cm ³	[7]
OSHA PEL (Octane)	TWA 500 ppm (2350 mg/m³)	[8]
NIOSH REL (Octane)	TWA 75 ppm (350 mg/m³); C 385 ppm (1800 mg/m³) 15-min	[8]
ACGIH TLV (Octane)	TWA 300 ppm	[8]

Note: Specific occupational exposure limits for **2,4-Dimethyloctane** have not been established. The limits for octane are provided as a reference. TWA (Time-Weighted Average), PEL (Permissible Exposure Limit), REL (Recommended Exposure Limit), TLV (Threshold Limit Value), C (Ceiling).

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is crucial to minimize exposure and ensure safety.

Engineering Controls

- Ventilation: All work with 2,4-Dimethyloctane must be conducted in a well-ventilated area,
 preferably within a certified chemical fume hood.[3][6][9]
- Safety Equipment: Ensure that a safety shower and an eyewash station are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential for comprehensive protection.



PPE Category	Specifications	Rationale
Eye and Face	Chemical splash goggles are the minimum requirement. A face shield should be worn over goggles when handling larger quantities or if there is a significant splash risk.[6][9]	Protects against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) are mandatory. Double-gloving is recommended.[6][8][9]	Prevents skin contact which can lead to irritation.
Body Protection	A flame-resistant lab coat is required. For larger quantities or procedures with a high risk of splashing, chemical-resistant coveralls should be worn.[6][9]	Protects the body from contamination and potential ignition sources.
Respiratory	When working outside of a fume hood or if aerosols may be generated, a NIOSH-approved respirator with organic vapor cartridges is required.[3][4][9]	Prevents inhalation of vapors which can cause respiratory tract irritation.
Footwear	Closed-toe shoes made of a non-porous material are mandatory. For spill response or handling large volumes, chemical-resistant boots are necessary.[8][9]	Protects feet from spills.

Handling and Storage

• Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other ignition sources.[1][4][5][6] Use non-sparking tools and explosion-proof equipment.[1][5]



- Static Discharge: Ground and bond containers and receiving equipment to prevent the buildup of static electricity.[1][4][5]
- Hygiene: Avoid contact with skin, eyes, and clothing.[1][3][6] Do not eat, drink, or smoke in the handling area.[6] Wash hands thoroughly after handling.[6]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[6]

Disposal Plan

Proper disposal is a critical final step in the chemical handling workflow to protect personnel and the environment.

Waste Collection

- Segregation: Collect all 2,4-Dimethyloctane waste, including contaminated materials, in a dedicated and clearly labeled hazardous waste container.
- Container: Use a chemically resistant container (e.g., glass or high-density polyethylene) that can be tightly sealed.
- Labeling: The waste container must be labeled as "Hazardous Waste" and include the chemical name "2,4-Dimethyloctane" and its associated hazards (Flammable, Irritant).

Spill Management

- Evacuation: In case of a spill, evacuate non-essential personnel from the area.
- Containment: Remove all ignition sources.[1][3][5]
- Absorption: Absorb the spill with an inert, non-combustible material such as sand, vermiculite, or silica gel.[1][3][5][6]
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a sealed, labeled container for hazardous waste disposal.[1][3][5]
- Decontamination: Clean the spill area thoroughly.



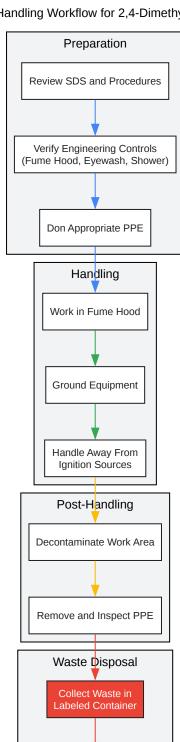
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Final Disposal

- Regulatory Compliance: All chemical waste must be disposed of in accordance with local, state, and federal regulations.
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste by a licensed environmental waste management company.[2][6] Do not pour **2,4-Dimethyloctane** down the drain or dispose of it with regular trash.[5][6]

Workflow for Safe Handling of 2,4-Dimethyloctane





Safe Handling Workflow for 2,4-Dimethyloctane

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Arrange for Professional Hazardous Waste Disposal

Caption: Workflow for the safe handling of **2,4-Dimethyloctane** from preparation to disposal.



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